

1-(2-Tetrahydrofuroyl)piperazine hydrobromide safety and handling

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Compound of Interest

Compound Name: 1-(2-Tetrahydrofuroyl)piperazine hydrobromide

Cat. No.: B1355225

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An In-depth Technical Guide on the Safety and Handling of **1-(2-Tetrahydrofuroyl)piperazine hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **1-(2-Tetrahydrofuroyl)piperazine hydrobromide** (CAS RN: 63590-62-5). The information is compiled from various safety data sheets and chemical information sources to ensure a high standard of safety in a laboratory or research setting.

Chemical and Physical Properties

1-(2-Tetrahydrofuroyl)piperazine hydrobromide is a piperazine derivative.^[1] It is typically a white to off-white crystalline solid.^[1] The hydrobromide salt form generally enhances its solubility in polar solvents and improves its stability.^[1]

Property	Value	Source(s)
CAS Number	63590-62-5	[2]
Molecular Formula	C ₉ H ₁₆ N ₂ O ₂ · xHBr	[2]
Molecular Weight	184.24 g/mol (free base basis)	[2]
Appearance	Solid	
Melting Point	103-107 °C	
Boiling Point	140 °C @ 2 mbar (for 1-Tetrahydro-2-furoyl)piperazine)	[3]
Solubility	The hydrobromide salt enhances solubility in polar solvents.	[1]
Stability	Stable under recommended storage conditions.	[2]

Hazard Identification and Classification

This chemical is considered hazardous.[\[2\]](#)

Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 1C/2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1/2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Danger / Warning[\[3\]](#)

Primary Hazards:

- Causes skin irritation and may cause severe skin burns.[3][4]
- Causes serious eye irritation and may cause severe eye damage.[3][4][5]
- May cause respiratory irritation.[3][6]

Experimental Protocols: Safe Handling and Storage

Engineering Controls:

- Work should be conducted in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[6]
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.[2] A face shield may be necessary when working with corrosive or highly irritating substances.[7]
- Skin Protection: Wear protective gloves and a lab coat or other protective clothing.[2] Inspect gloves for integrity before use.[8]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respirator should be worn.[2][8] For higher concentrations, a positive-pressure supplied-air respirator may be required.[2]

Handling Procedures:

- Handle in accordance with good industrial hygiene and safety practices.[2][8]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3]

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[5][8]
- Keep away from food, drink, and animal feeding stuffs.[8]
- Do not eat, drink, or smoke when using this product.[8]

Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3][8]
- Store at room temperature.[2]
- Store in a corrosives area.[3][8]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][8]

Toxicological Information

There is limited specific toxicological data available for **1-(2-Tetrahydrofuroyl)piperazine hydrobromide**. One source indicates that 100% of the mixture consists of ingredient(s) of unknown acute toxicity.[2] The toxicological properties have not been fully investigated.[8]

- Inhalation: May be harmful if inhaled and may cause respiratory irritation.[3][8]
- Skin Contact: May be harmful in contact with skin and can cause skin irritation or burns.[3][8]
- Eye Contact: Causes serious eye irritation or burns.[3][8]
- Ingestion: May be harmful if swallowed and can cause burns.[8] Ingestion may cause severe swelling and damage to delicate tissues with a danger of perforation.[8]

No data is available regarding carcinogenic, mutagenic, or reproductive effects.[6]

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][3] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration.[2][3] Seek immediate medical advice/attention.[2][3]
Skin Contact	Immediately take off all contaminated clothing. [3] Rinse the skin with plenty of water or shower for at least 15 minutes.[3] Wash contaminated clothing before reuse.[2][3] Seek immediate medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. [2][3] Remove contact lenses, if present and easy to do.[2][3] Continue rinsing for at least 15 minutes.[3] Seek immediate medical advice/attention.[2][3]
Ingestion	Rinse mouth.[3] Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[2][3] Seek immediate medical advice/attention.[3]

Spill and Disposal Procedures

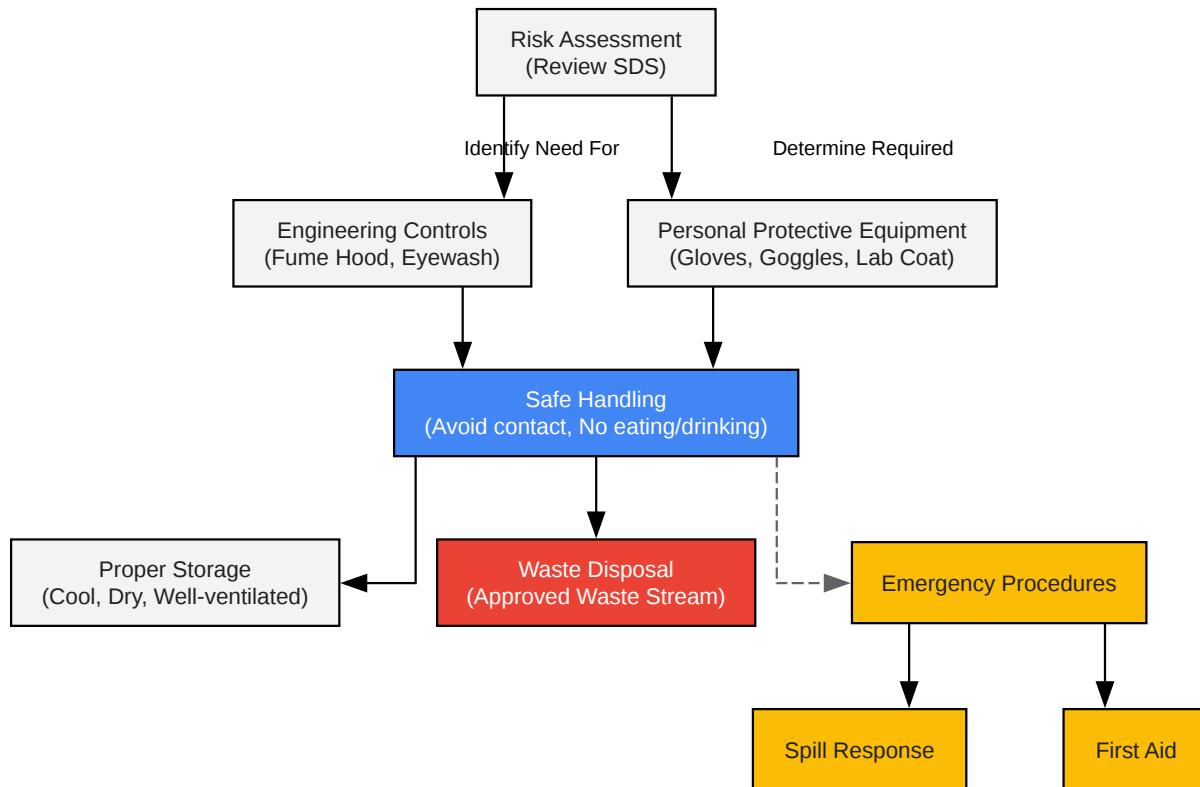
Spill Response:

- Use personal protective equipment as outlined in Section 3.
- Avoid creating dust.[2]
- For liquid spills, soak up with inert absorbent material.[3][8]
- For solid spills, mechanically take up and place in appropriate containers for disposal.[2]
- Clean the contaminated surface thoroughly.[2]

Disposal:

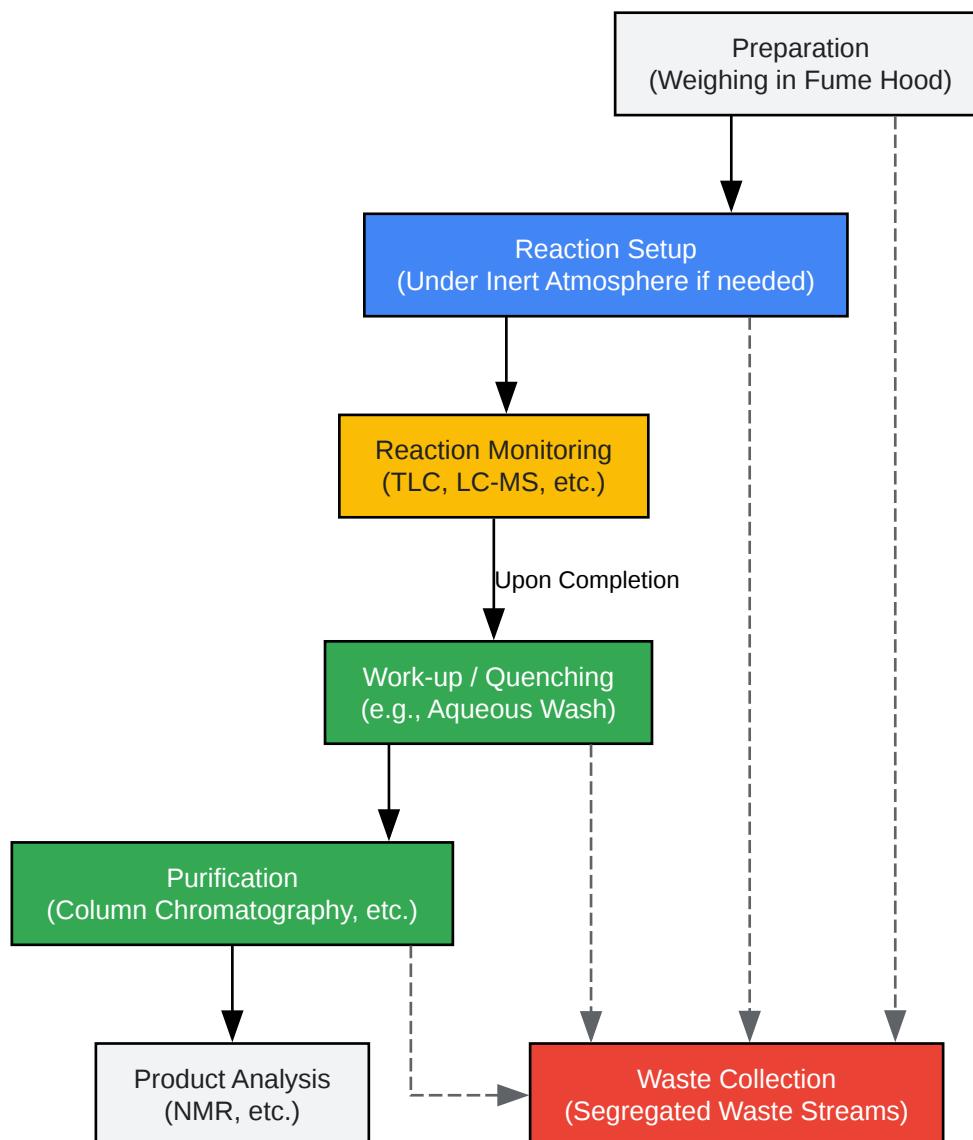
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][6]

Visualizations



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Caption: General workflow for the safe handling of chemical substances.



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Caption: A typical experimental workflow involving a chemical reagent.

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